

Application Notes and Protocols for AS1810722 in Atopic Dermatitis Research

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Compound of Interest

Compound Name: AS1810722

Cat. No.: B8144779

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Introduction

Atopic dermatitis (AD) is a chronic inflammatory skin disease characterized by a T helper 2 (Th2) cell-dominant immune response. Key cytokines in the pathogenesis of AD, interleukin-4 (IL-4) and interleukin-13 (IL-13), signal through the Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway, with STAT6 being a critical transcription factor for their downstream effects.[1] **AS1810722** is a potent and orally active inhibitor of STAT6, making it a valuable tool for investigating the role of the IL-4/IL-13/STAT6 signaling axis in atopic dermatitis and for preclinical evaluation of STAT6 inhibition as a therapeutic strategy.[2] [3]

These application notes provide detailed protocols for the use of **AS1810722** in both in vitro and in vivo models relevant to atopic dermatitis research.

Mechanism of Action

AS1810722 is a fused bicyclic pyrimidine derivative that potently and selectively inhibits the activation of STAT6.[3] By targeting STAT6, **AS1810722** effectively blocks the signaling cascade initiated by IL-4 and IL-13, which are crucial for Th2 cell differentiation, IgE production by B cells, and the inflammatory processes that drive atopic dermatitis.[1]

Data Presentation

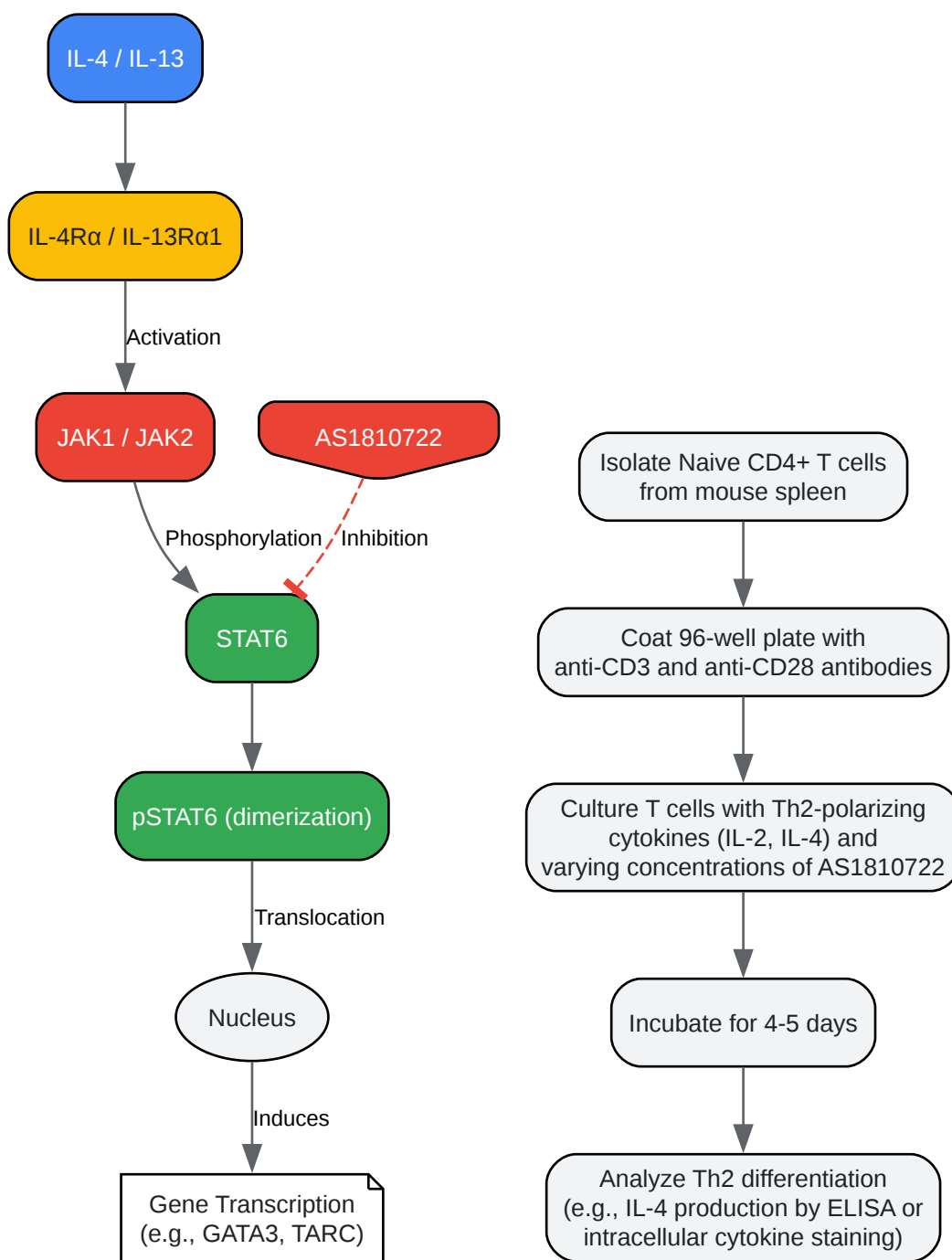
Table 1: In Vitro Activity of AS1810722

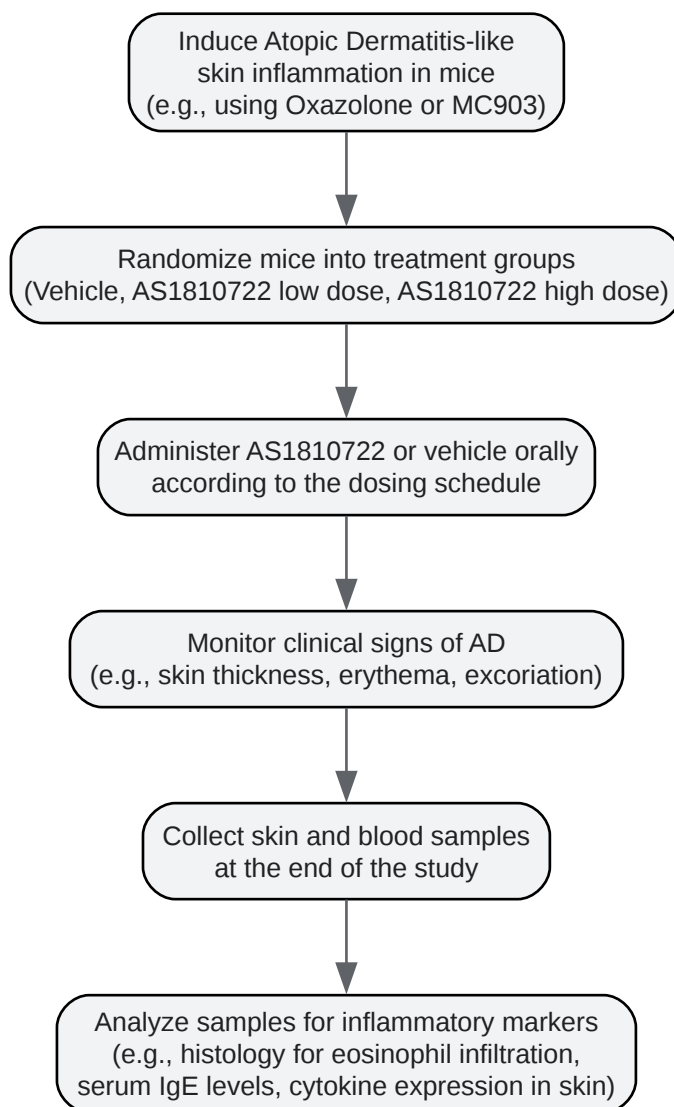
Assay	Cell Type	Parameter	IC50 Value	Reference
STAT6 Activation	-	STAT6 Inhibition	1.9 nM	[2] [3]
Th2 Differentiation	C57BL/6 Mouse T-cells	IL-4 Production	2.4 nM	[2]
Th2 Differentiation	C57BL/6 Mouse T-cells	Th2 Differentiation	2.4 nM	[2]

Table 2: In Vivo Activity of AS1810722 in an Antigen-Induced Mouse Asthma Model

Animal Model	Dosing Regimen	Outcome Measure	Result	Reference
Antigen-induced mouse asthmatic model	0.03-0.3 mg/kg, oral administration	Eosinophil infiltration in the lung	Dose-dependent suppression	[2]

Signaling Pathway





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References

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